

Olfactory Perception Threshold of 2-(2-Pentenyl)furan: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Pentenyl)furan

Cat. No.: B1593840

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Introduction

2-(2-Pentenyl)furan is a volatile organic compound belonging to the furan family, which is characterized by a five-membered aromatic ring containing one oxygen atom. Furans and their derivatives are widespread in nature and are significant contributors to the aroma of a variety of foods and beverages. The sensory properties of these compounds, particularly their olfactory perception thresholds, are of great interest in the fields of food science, flavor chemistry, and toxicology. Understanding the concentration at which a substance like **2-(2-Pentenyl)furan** can be detected by the human olfactory system is crucial for aroma characterization, quality control, and safety assessment.

This technical guide provides an in-depth overview of the olfactory perception threshold of **2-(2-Pentenyl)furan**, including available quantitative data for structurally related compounds, detailed experimental protocols for threshold determination, and an exploration of the underlying molecular signaling pathways of olfaction.

Quantitative Data: Olfactory Perception Threshold

Direct quantitative data for the olfactory perception threshold of **2-(2-Pentenyl)furan** is not readily available in published literature. However, data for the structurally similar and closely related compound, 2-pentylfuran, can serve as a valuable proxy. It is important to note that slight variations in chemical structure, such as the presence and position of a double bond in **2-**

(2-Pentenyl)furan, can influence olfactory perception. The following table summarizes the reported odor detection thresholds for 2-pentylfuran in different media.

Compound	Medium	Threshold Value	Unit	Reference(s)
2-Pentylfuran	Air	0.27	mg/m ³	[1]
2-Pentylfuran	Air	0.019	mg/m ³	[1]
2-Pentylfuran	Water	6	ng/g	[2]

Experimental Protocols for Odor Threshold Determination

The determination of olfactory perception thresholds is a complex process that relies on sensory analysis by human panelists. Several standardized methods are employed to ensure the reliability and reproducibility of the results. The most common techniques include dynamic olfactometry and the triangle odor bag method.

Dynamic Olfactometry

Dynamic olfactometry is a standardized method (e.g., EN 13725) for determining the odor concentration of a chemical substance. It involves presenting a controlled and diluted stream of the odorous gas to a panel of trained assessors.

Methodology:

- **Sample Preparation:** A stock solution of **2-(2-Pentenyl)furan** is prepared in a suitable solvent (e.g., ethanol or diethyl ether). A known volume of this solution is then vaporized in a stream of nitrogen or purified air to create a known concentration of the odorant in the gas phase.
- **Dilution Series:** The olfactometer, a specialized instrument, is used to generate a series of precise dilutions of the odorous gas with odor-free air.

- **Presentation to Panelists:** The diluted gas samples are presented to a panel of selected and trained human assessors through sniffing ports. A forced-choice method is typically used, where the panelist is presented with two streams of odor-free air and one stream containing the diluted odorant and must identify the odorous stream.
- **Ascending Concentration Series:** The concentrations are presented to the panelists in an ascending order.
- **Threshold Determination:** The individual threshold of each panelist is calculated as the geometric mean of the last concentration not detected and the first concentration that was correctly identified. The group's odor detection threshold is then calculated as the geometric mean of the individual thresholds.

Triangle Odor Bag Method

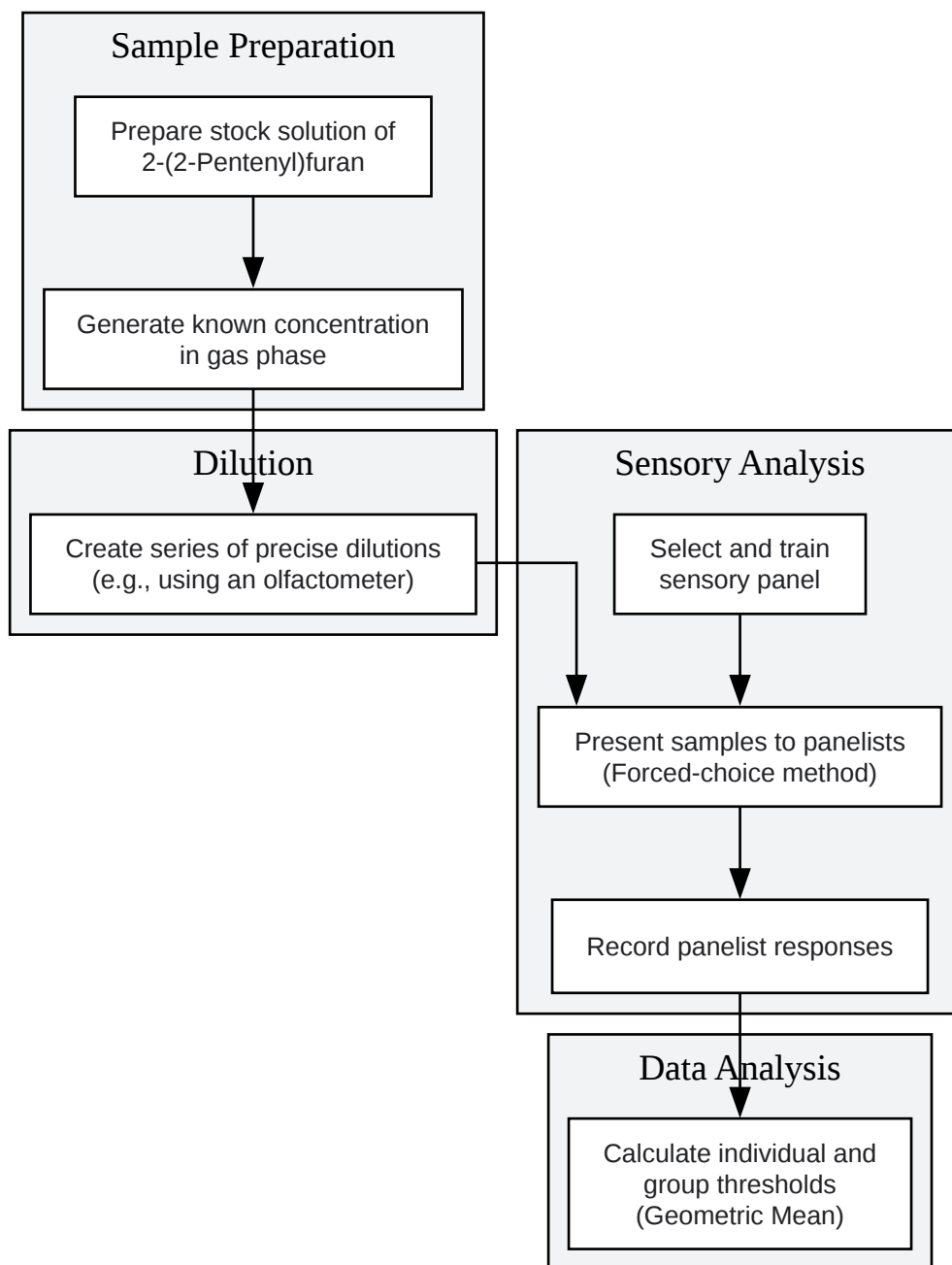
The triangle odor bag method is another widely used technique for determining odor detection thresholds.^[3]

Methodology:

- **Sample Preparation:** A specific amount of the liquid **2-(2-Pentenyl)furan** is injected into a Tedlar® bag of a known volume filled with a precise amount of odor-free air or nitrogen to achieve a target concentration.
- **Dilution Series:** A series of dilutions is prepared by transferring a known volume of the odorous air from the initial bag to other bags containing a known volume of odor-free air.
- **Sensory Evaluation:** A panel of trained assessors is presented with three bags, two of which contain odor-free air and one containing the diluted odorant. The panelists are asked to identify the bag with the different odor.
- **Threshold Calculation:** The detection threshold is determined as the concentration at which a statistically significant portion of the panel can correctly identify the odorous bag.

Mandatory Visualizations

Experimental Workflow for Odor Threshold Determination

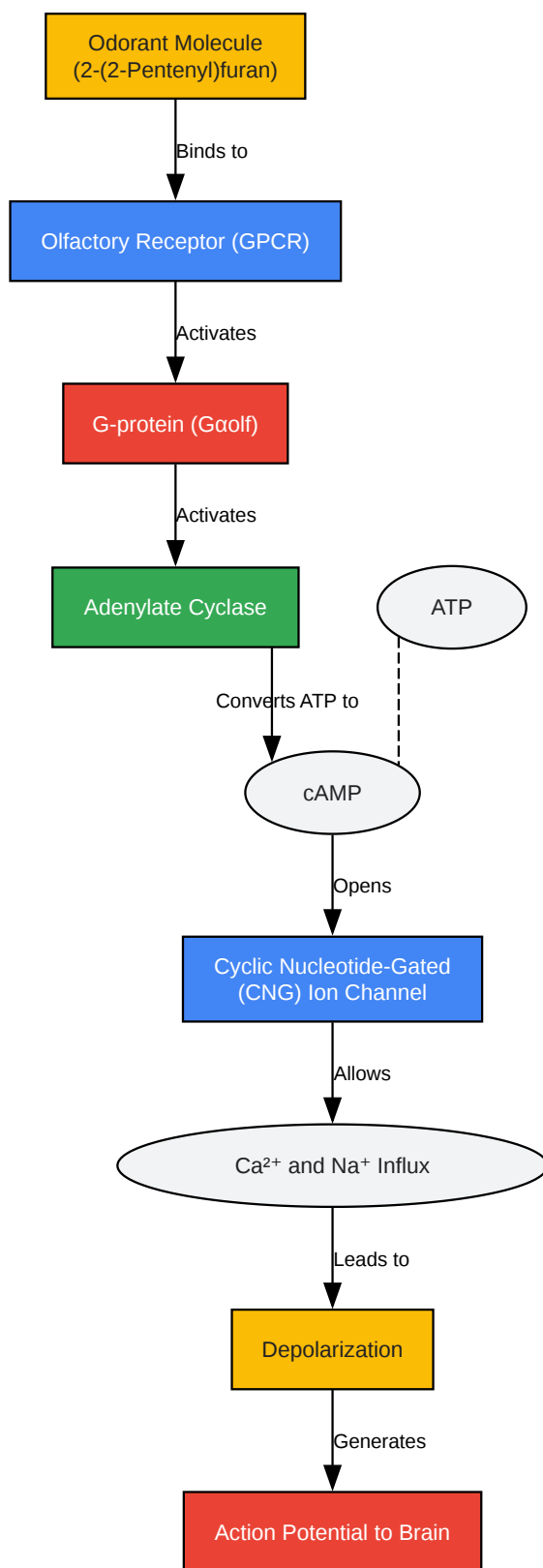


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Caption: Workflow for determining the olfactory perception threshold.

Olfactory Signal Transduction Pathway

The perception of odorants like **2-(2-Pentenyl)furan** is initiated by the binding of the molecule to specific olfactory receptors located on the cilia of olfactory sensory neurons in the nasal epithelium. This interaction triggers a cascade of intracellular events that ultimately leads to the generation of an electrical signal that is transmitted to the brain.



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Caption: The olfactory signal transduction cascade.

Detailed Steps of the Olfactory Signaling Pathway:

- **Odorant Binding:** The process begins when an odorant molecule, such as **2-(2-Pentenyl)furan**, binds to a specific olfactory receptor, which is a G-protein coupled receptor (GPCR), on the cilia of an olfactory sensory neuron.^[1]
- **G-protein Activation:** This binding event causes a conformational change in the receptor, leading to the activation of a specialized G-protein, G α olf.^{[1][4]}
- **Adenylate Cyclase Activation:** The activated G α olf subunit then stimulates the enzyme adenylate cyclase.^{[5][6]}
- **cAMP Production:** Adenylate cyclase catalyzes the conversion of ATP into cyclic adenosine monophosphate (cAMP), a second messenger molecule.^{[1][2]}
- **Ion Channel Opening:** The increase in intracellular cAMP concentration leads to the opening of cyclic nucleotide-gated (CNG) ion channels.^[7]
- **Cation Influx and Depolarization:** The opening of these channels allows for the influx of positively charged ions, primarily calcium (Ca²⁺) and sodium (Na⁺), into the neuron. This influx of positive ions depolarizes the cell membrane.^[7]
- **Action Potential Generation:** If the depolarization reaches a certain threshold, it triggers the generation of an action potential.
- **Signal Transmission to the Brain:** This electrical signal is then transmitted along the axon of the olfactory sensory neuron to the olfactory bulb in the brain, where the information is further processed, leading to the perception of smell.

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